

Technical Guide: Ethyl chloro(methylthio)acetate (CAS 56078-31-0)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl chloro(methylthio)acetate

Cat. No.: B1657291

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Introduction

Ethyl chloro(methylthio)acetate is a halogenated sulfur-containing ester with potential applications in organic synthesis, particularly as a building block for more complex molecules in the pharmaceutical and agrochemical industries. Its dual functionality, featuring a reactive chlorine atom and a methylthio group, makes it a versatile intermediate for introducing these moieties into target structures. This technical guide provides a summary of the available physicochemical properties, predicted data, and general safety considerations for this compound.

Physicochemical Properties

Quantitative data for **Ethyl chloro(methylthio)acetate** is limited, with some of the available information based on computational predictions. The following tables summarize the known and predicted properties of this compound.

Property	Value	Source
CAS Number	56078-31-0	[1][2][3]
Molecular Formula	C ₅ H ₉ ClO ₂ S	[1][3]
Molecular Weight	168.64 g/mol	[1][3]

Predicted Physicochemical Data	Value	Source
Boiling Point	185.9 ± 25.0 °C	[1]
Density	1.202 ± 0.06 g/cm ³	[1]

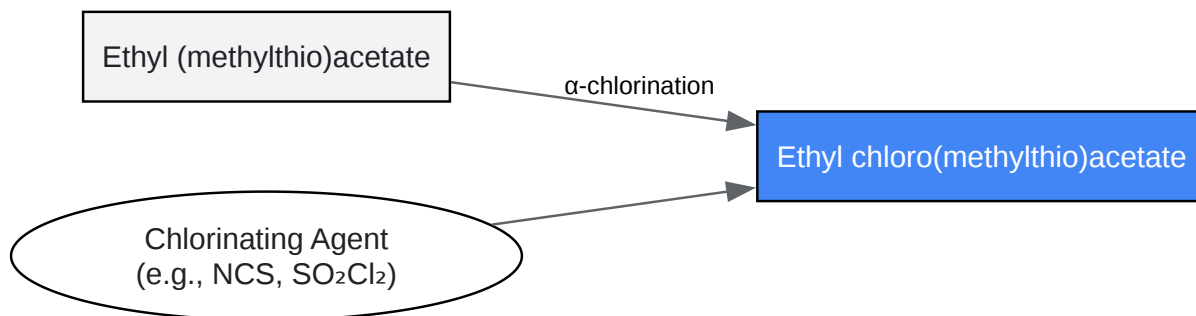
Storage and Handling	Recommendation	Source
Storage Temperature	2-8°C	
Storage Atmosphere	Inert Atmosphere	

Synthesis and Reactivity

Synthesis

A definitive, detailed experimental protocol for the synthesis of **Ethyl chloro(methylthio)acetate** (CAS 56078-31-0) is not readily available in the public domain. However, a plausible synthetic route can be conceptualized based on general organic chemistry principles.

One potential pathway could involve the chlorination of ethyl (methylthio)acetate. This reaction would introduce a chlorine atom at the alpha-position to the carbonyl group. The choice of chlorinating agent and reaction conditions would be critical to achieve the desired product selectively and in high yield.



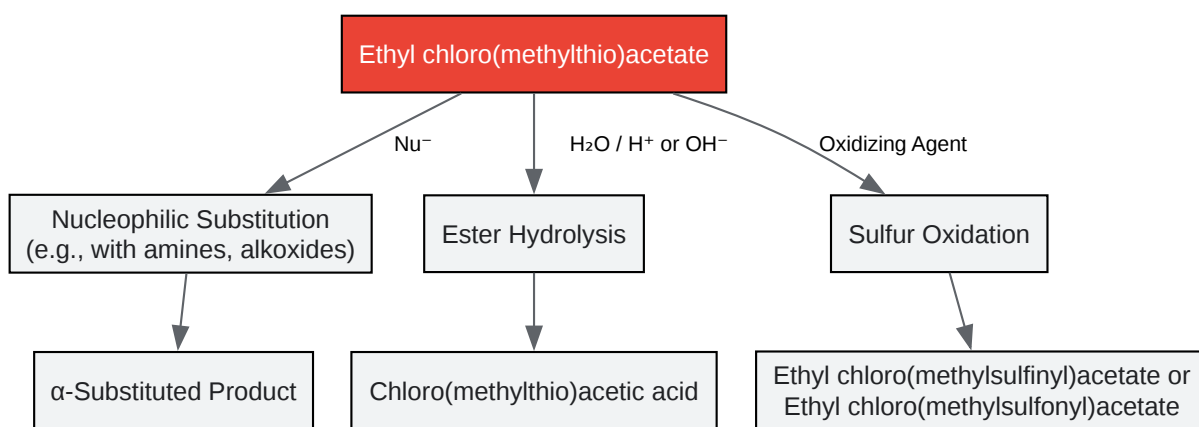
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Caption: Plausible synthesis of **Ethyl chloro(methylthio)acetate**.

Reactivity

The chemical reactivity of **Ethyl chloro(methylthio)acetate** is dictated by the presence of three key functional groups: the ester, the α -chloro group, and the methylthio group.

- **Nucleophilic Substitution at the α -carbon:** The chlorine atom is a good leaving group, making the α -carbon susceptible to nucleophilic attack. This allows for the introduction of a wide range of functional groups.
- **Ester Group Reactivity:** The ethyl ester can undergo typical ester reactions such as hydrolysis (acidic or basic) to yield the corresponding carboxylic acid, and transesterification.
- **Oxidation of the Sulfur Atom:** The methylthio group can be oxidized to the corresponding sulfoxide or sulfone, offering further pathways for molecular elaboration.



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Caption: Key reaction pathways for **Ethyl chloro(methylthio)acetate**.

Spectroscopic Data

Specific spectroscopic data (NMR, IR, Mass Spectrometry) for **Ethyl chloro(methylthio)acetate** (CAS 56078-31-0) is not currently available in public spectral

databases. Researchers working with this compound will need to perform their own analytical characterization to confirm its identity and purity.

Safety and Handling

Due to the lack of a specific Safety Data Sheet (SDS) for **Ethyl chloro(methylthio)acetate**, safety precautions must be based on the potential hazards associated with its functional groups and structurally similar compounds, such as ethyl chloroacetate and organic sulfides.

General Precautions:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- **Ventilation:** Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.
- **Handling:** Avoid contact with skin, eyes, and clothing. In case of contact, rinse immediately with plenty of water.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, acids, and bases. The recommended storage condition is under an inert atmosphere at 2-8°C.

Potential Hazards:

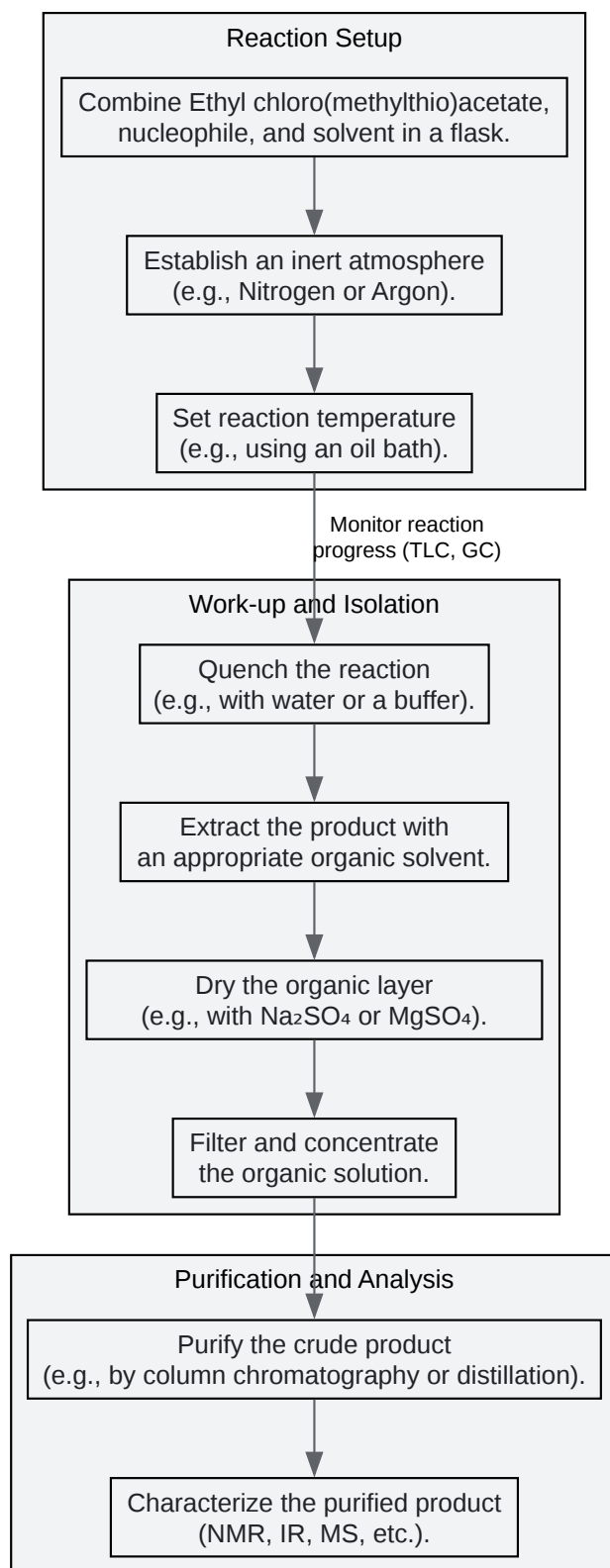
Based on the chemistry of related compounds, **Ethyl chloro(methylthio)acetate** should be considered as potentially:

- Irritating to the skin, eyes, and respiratory tract.
- Harmful if swallowed or absorbed through the skin.
- Lachrymatory (causes tearing).

A thorough risk assessment should be conducted before handling this compound.

Experimental Workflow for a Typical Nucleophilic Substitution

The following is a generalized experimental workflow for a nucleophilic substitution reaction using **Ethyl chloro(methylthio)acetate**. This should be adapted and optimized for specific nucleophiles and reaction conditions.



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Caption: General workflow for nucleophilic substitution.

Disclaimer

The information provided in this technical guide is based on publicly available data, which for **Ethyl chloro(methylthio)acetate** (CAS 56078-31-0) is limited and includes predicted values. Experimental data for many of its properties are not available. All chemical handling should be performed by trained professionals with a thorough understanding of the potential hazards. A comprehensive risk assessment should be completed before any experimental work is undertaken.

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References

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- To cite this document: BenchChem. [Technical Guide: Ethyl chloro(methylthio)acetate (CAS 56078-31-0)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1657291#ethyl-chloro-methylthio-acetate-cas-number-56078-31-0-properties]

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